

Molecular weight and formula of 1,2-Dibromoethane-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dibromoethane-d4

Cat. No.: B144223

[Get Quote](#)

An In-Depth Technical Guide to 1,2-Dibromoethane-d4

This technical guide provides comprehensive information on the molecular properties, synthesis, and applications of **1,2-Dibromoethane-d4** (also known as ethylene-d4 dibromide). The document is intended for researchers, scientists, and professionals in the fields of drug development, environmental analysis, and synthetic chemistry who utilize deuterated compounds.

Molecular Profile and Physicochemical Properties

1,2-Dibromoethane-d4 is the deuterated isotopologue of 1,2-Dibromoethane, where the four hydrogen atoms have been replaced with deuterium. This isotopic substitution is crucial for a variety of scientific applications, including its use as an internal standard in mass spectrometry and as a solvent in Nuclear Magnetic Resonance (NMR) spectroscopy.

Data Summary

The following table summarizes and compares the key quantitative data for **1,2-Dibromoethane-d4** and its non-deuterated counterpart, 1,2-Dibromoethane.

Property	1,2-Dibromoethane-d4	1,2-Dibromoethane
Chemical Formula	C ₂ D ₄ Br ₂ or Br(CD ₂) ₂ Br	C ₂ H ₄ Br ₂ or Br(CH ₂) ₂ Br[1]
Molecular Weight	191.87 g/mol [2]	187.86 g/mol [1][3][4]
CAS Number	22581-63-1[2]	106-93-4[3][4]
Appearance	Colorless liquid	Colorless liquid[1]
Boiling Point	131-132 °C (lit.)	131-132 °C (lit.)[3][5]
Melting Point	Not specified	8-11 °C (lit.)[3]
Density	~2.226 g/mL at 25 °C	2.18 g/mL at 25 °C (lit.)[3][5]
Refractive Index	n ₂₀ /D 1.536 (lit.)	n ₂₀ /D 1.539 (lit.)[3][5]

Synthesis of 1,2-Dibromoethane-d4

The synthesis of **1,2-Dibromoethane-d4** is typically achieved through the addition reaction of deuterium bromide (DBr) to acetylene-d₂ (C₂D₂). This reaction can be performed using either photochemical or thermal methods to yield the final product with high isotopic purity.[6][7]

Experimental Protocol: Photochemical Synthesis

This protocol is based on the method described by Leitch and Morse, which allows for a quantitative yield.

Materials:

- Acetylene-d₂ (C₂D₂) gas
- Deuterium bromide (DBr) gas
- Ultraviolet (UV) light source
- A reaction vessel made of UV-transparent material (e.g., quartz)
- Gas handling manifold

- Cryogenic trap (liquid nitrogen)

Procedure:

- **System Preparation:** The gas handling manifold and reaction vessel are evacuated to remove air and moisture.
- **Reactant Introduction:** Equimolar amounts of acetylene-d₂ and deuterium bromide gas are introduced into the reaction vessel.
- **Initiation of Reaction:** The reaction vessel is irradiated with a UV light source. The reaction is reported to proceed rapidly.[\[6\]](#)
- **Monitoring:** The progress of the reaction can be monitored by observing the pressure drop within the closed system.
- **Product Collection:** Upon completion, the resulting **1,2-Dibromoethane-d₄**, which is a liquid at room temperature, is condensed and collected using a cryogenic trap.
- **Purification:** If necessary, the product can be purified further by distillation.

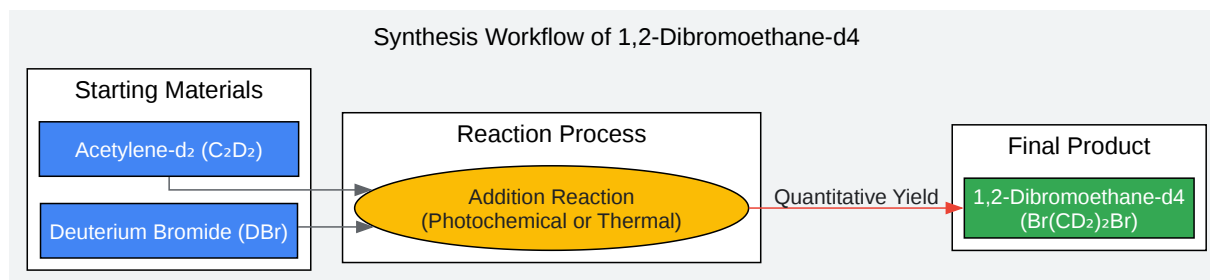
Applications in Research and Development

1,2-Dibromoethane-d₄ serves as a valuable tool in various scientific domains:

- **NMR Spectroscopy:** It is used as a deuterated NMR solvent.[\[2\]](#)
- **Environmental Analysis:** It can be employed as an internal standard for the quantification of 1,2-Dibromoethane and other volatile organic compounds in environmental samples.
- **Pharmaceutical Research:** In drug metabolism and pharmacokinetic (DMPK) studies, deuterated compounds are used to trace the metabolic fate of a drug candidate.
- **Synthetic Chemistry:** It serves as a deuterated building block for the synthesis of more complex isotopically labeled molecules.[\[2\]](#)

Visualization of Synthesis Workflow

The following diagram illustrates the synthetic pathway for producing **1,2-Dibromoethane-d4** from deuterated starting materials.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Dibromoethane - Wikipedia [en.wikipedia.org]
- 2. 1,2-Dibromoethane-d₄ (D, 99%) - Cambridge Isotope Laboratories, DLM-195-25 [isotope.com]
- 3. 1,2-Dibromoethane 98 106-93-4 [sigmaaldrich.com]
- 4. Ethane, 1,2-dibromo- [webbook.nist.gov]
- 5. 1,2-Dibromoethane | 106-93-4 [chemicalbook.com]
- 6. cdnsciencepub.com [cdnsciencepub.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Molecular weight and formula of 1,2-Dibromoethane-d₄]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b144223#molecular-weight-and-formula-of-1-2-dibromoethane-d4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com